

1-Bromo-4-cyclohexylbenzene molecular structure and formula C₁₂H₁₅Br

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Compound of Interest

Compound Name: 1-Bromo-4-cyclohexylbenzene

Cat. No.: B1265788

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An In-depth Technical Guide to **1-Bromo-4-cyclohexylbenzene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromo-4-cyclohexylbenzene is a halogenated aromatic compound with the chemical formula C₁₂H₁₅Br. Its structure, featuring a brominated phenyl group attached to a cyclohexane ring, makes it a valuable and versatile intermediate in organic synthesis. The presence of the bromine atom provides a reactive handle for a variety of cross-coupling reactions, enabling the construction of more complex molecular architectures. This property is particularly crucial in the fields of medicinal chemistry and materials science. In drug development, this compound serves as a key building block for creating novel pharmaceutical candidates, where the cyclohexyl moiety can enhance lipophilicity and influence metabolic stability.^[1] It is also utilized in the development of materials for organic light-emitting diodes (OLEDs).^{[2][3]} This guide provides a comprehensive overview of its chemical properties, spectroscopic data, synthesis protocols, and applications.

Molecular Structure and Chemical Identity

1-Bromo-4-cyclohexylbenzene consists of a benzene ring monosubstituted with a bromine atom and a cyclohexyl group at the para position (positions 1 and 4).

Molecular Structure Diagram

The 2D chemical structure of **1-Bromo-4-cyclohexylbenzene** is depicted below.

Caption: 2D structure of **1-Bromo-4-cyclohexylbenzene**.

Chemical Identification Data

A summary of key identifiers for **1-Bromo-4-cyclohexylbenzene** is provided in the table below.

Identifier	Value	Reference
IUPAC Name	1-bromo-4-cyclohexylbenzene	[2] [4]
Synonyms	4-Bromophenylcyclohexane, 4-Cyclohexylbromobenzene, p-Bromophenylcyclohexane	[4] [5]
CAS Number	25109-28-8	[2] [4] [5]
Molecular Formula	C ₁₂ H ₁₅ Br	[2] [4]
Molecular Weight	239.15 g/mol	[4]
SMILES	<chem>BrC1=CC=C(C=C1)C1CCCCC1</chem>	[2]
InChI Key	LVIJLEREXMVRAN-UHFFFAOYSA-N	[2] [4]

Physicochemical Properties

The physical and chemical properties determine the handling, storage, and application of the compound.

Property	Value	Reference
Appearance	Clear, colorless liquid	[2][3]
Boiling Point	290.2 °C @ 760 mmHg 121-126 °C @ 3 mmHg	[4][6]
Density	1.287 g/cm ³	[4]
Refractive Index	1.5580-1.5620 (@ 20°C)	[2][3]
Flash Point	90-94 °C @ 0.01 mmHg	[4]

Spectroscopic Data

Spectroscopic analysis is essential for structure confirmation and purity assessment.

Technique	Description of Expected Data	Reference
^1H NMR	<p>The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the benzene ring and the aliphatic protons of the cyclohexyl group. The aromatic protons typically appear as two doublets in the δ 7.0-7.5 ppm range due to para-substitution. The cyclohexyl protons will present as a series of multiplets in the upfield region, approximately δ 1.2-2.5 ppm.</p>	[7]
IR Spectroscopy	<p>The infrared spectrum will exhibit characteristic C-H stretching vibrations for both aromatic (around 3000-3100 cm^{-1}) and aliphatic (around 2850-2950 cm^{-1}) moieties. Aromatic C=C stretching bands are expected in the 1450-1600 cm^{-1} region. The C-Br stretching vibration typically appears in the fingerprint region, often between 500-600 cm^{-1}.</p>	
Mass Spectrometry	<p>The mass spectrum will show a characteristic isotopic pattern for the molecular ion $[\text{M}]^+$ due to the presence of bromine isotopes (^{79}Br and ^{81}Br) in an approximate 1:1 ratio. The nominal molecular weight is 239, so peaks around m/z 238</p>	

and 240 are expected for the molecular ion.

Experimental Protocols

Synthesis Protocol: Hydrogenation of 1-Bromo-4-(1-cyclohexen-1-yl)benzene

A common method for the synthesis of **1-Bromo-4-cyclohexylbenzene** involves the catalytic hydrogenation of its unsaturated precursor.[\[6\]](#)

Materials:

- 1-Bromo-4-(1-cyclohexen-1-yl)benzene
- Ether-ethanol solvent mixture
- 50% Hydrobromic acid (HBr)
- Platinum oxide (PtO₂, Adams' catalyst)
- Hydrogen gas (H₂)

Procedure:

- **Reaction Setup:** In a suitable hydrogenation vessel, dissolve 1-Bromo-4-(1-cyclohexen-1-yl)benzene in a mixture of ether and ethanol.
- **Acidification:** Add a catalytic amount of 50% HBr to the solution.
- **Catalyst Addition:** Carefully add a small amount of platinum oxide catalyst to the mixture.
- **Hydrogenation:** Seal the vessel and purge with hydrogen gas. Pressurize the vessel with hydrogen to the desired pressure (typically 1-3 atm).
- **Reaction Monitoring:** Stir the mixture vigorously at room temperature. Monitor the reaction progress by observing hydrogen uptake or by analytical techniques like TLC or GC-MS.

- Workup: Once the reaction is complete, carefully vent the hydrogen gas and filter the reaction mixture through a pad of celite to remove the platinum catalyst.
- Purification: Concentrate the filtrate under reduced pressure to remove the solvent. The resulting crude product can be purified by vacuum fractional distillation to yield **1-Bromo-4-cyclohexylbenzene** (b.p. 121-126°C at 3 mmHg).[6]

Caption: Workflow for the synthesis of **1-Bromo-4-cyclohexylbenzene**.

Analytical Protocol: HPLC Analysis

High-Performance Liquid Chromatography (HPLC) can be used to assess the purity of **1-Bromo-4-cyclohexylbenzene**.

Method:

- Column: Reverse-phase C18 column (e.g., Newcrom R1).[8]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water.[8]
- Acid Modifier: Phosphoric acid or, for MS compatibility, formic acid.[8]
- Detection: UV detector at a suitable wavelength (e.g., 254 nm).
- Procedure: Prepare a dilute solution of the sample in the mobile phase. Inject the sample into the HPLC system and monitor the elution profile. The purity can be determined by the relative area of the main peak.

Applications in Drug Development and Research

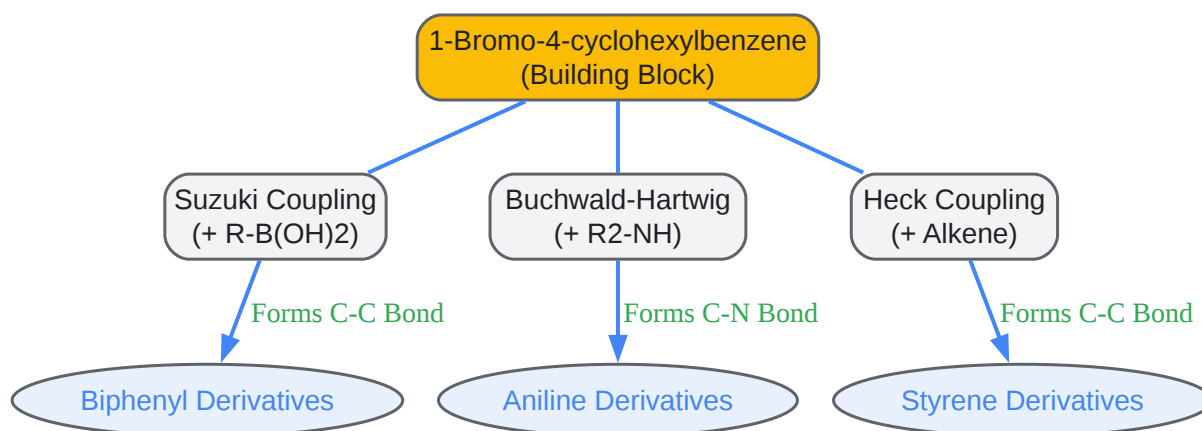
The utility of **1-Bromo-4-cyclohexylbenzene** stems from the reactivity of the aryl bromide moiety. It is a key substrate for palladium-catalyzed cross-coupling reactions, which are fundamental for C-C, C-N, and C-O bond formation in modern medicinal chemistry.

Key Reactions:

- Suzuki Coupling: Reaction with a boronic acid or ester to form a new C-C bond, creating biphenyl derivatives.

- Buchwald-Hartwig Amination: Reaction with primary or secondary amines to form C-N bonds, yielding substituted anilines.[1]
- Heck Coupling: Reaction with an alkene to form a new C-C bond, leading to substituted styrenes.

These reactions allow for the systematic modification of molecular scaffolds to explore structure-activity relationships (SAR) and optimize lead compounds for desired therapeutic properties.



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Caption: Role as a substrate in key cross-coupling reactions.

Safety and Handling

1-Bromo-4-cyclohexylbenzene should be handled with appropriate safety precautions in a well-ventilated fume hood.

- GHS Pictogram: GHS07 (Exclamation Mark).[4]
- Hazard Statements:
 - H315: Causes skin irritation.[4]

- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]
- H413: May cause long lasting harmful effects to aquatic life.[4]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
 - P273: Avoid release to the environment.[4]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and a lab coat.

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References

- 1. 1-Bromo-4-(cyclohexyloxy)benzene|Aromatic Ether Building Block [benchchem.com]
- 2. L04636.14 [thermofisher.com]
- 3. L04636.06 [thermofisher.com]
- 4. americanelements.com [americanelements.com]
- 5. labsolu.ca [labsolu.ca]
- 6. prepchem.com [prepchem.com]
- 7. 1-Bromo-4-cyclohexylbenzene(25109-28-8) 1H NMR spectrum [chemicalbook.com]
- 8. 1-Bromo-4-cyclohexylbenzene | SIELC Technologies [sielc.com]
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